

# Synthesis of Calcium Acetylsalicylate Glycine Complex: A Technical Guide

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## Compound of Interest

Compound Name: *Aspirin glycine calcium*

Cat. No.: *B15480990*

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## Abstract

This technical guide provides a comprehensive overview of the synthesis of the calcium acetylsalicylate glycine complex. This compound, identified by the IUPAC name calcium;2-acetyloxybenzoate;2-aminoacetate, is a double salt that combines calcium, acetylsalicylic acid (aspirin), and the amino acid glycine. The inclusion of glycine in acetylsalicylic acid formulations has been shown to improve the solubility and gastrointestinal tolerability of the drug. This document outlines a plausible synthetic route based on available chemical literature, presents key physicochemical data, and details the established mechanism of action. Experimental protocols for the synthesis of precursor materials are also provided.

## Physicochemical Data

A summary of the key quantitative data for the components and the final complex is presented below.

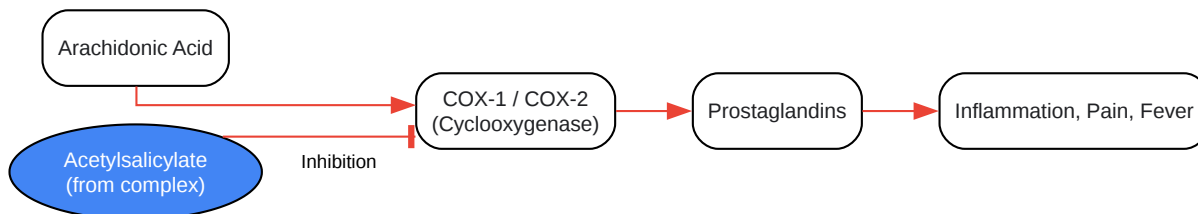
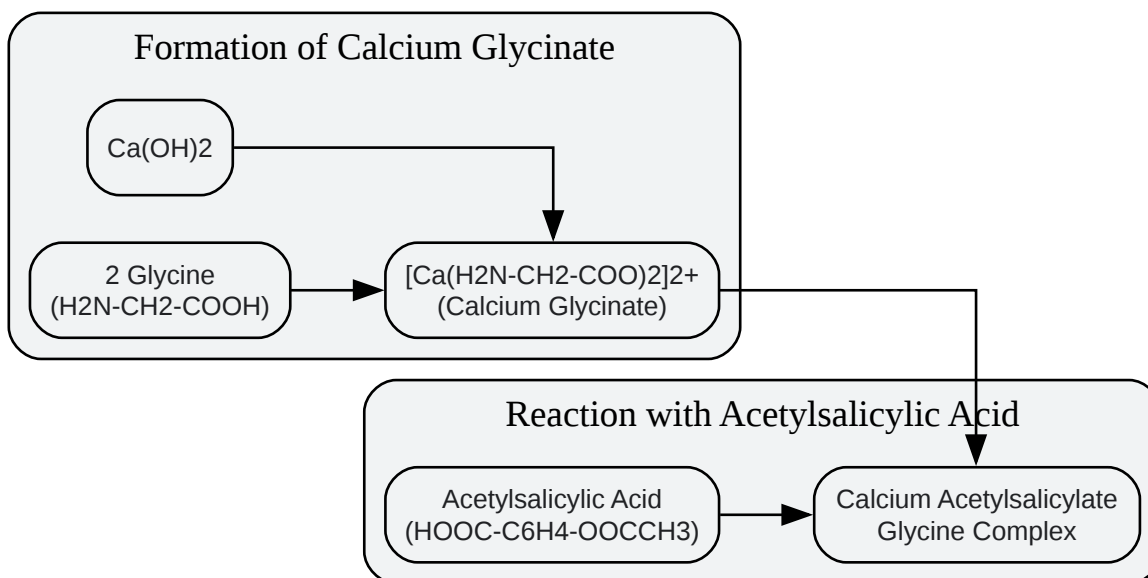
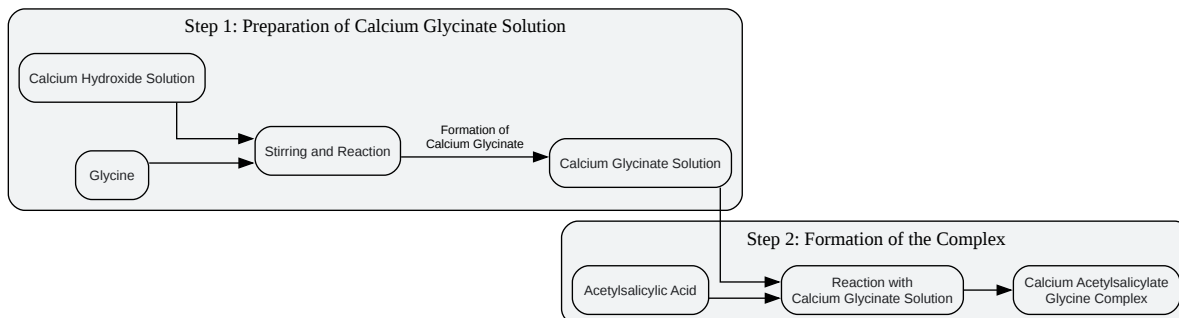
Property	Value	Source
Molecular Formula	C11H11CaNO6	PubChem
Molecular Weight	293.29 g/mol	PubChem
IUPAC Name	calcium;2-acetyloxybenzoate;2-aminoacetate	PubChem
CAS Number	22194-39-4	PubChem

## Synthesis Methodology

While a direct, one-pot synthesis protocol for the calcium acetylsalicylate glycine complex is not readily available in the published literature, a plausible and chemically sound multi-step approach can be devised based on the synthesis of its components: calcium glycinate and calcium acetylsalicylate.

## Experimental Workflow

The overall proposed synthesis workflow involves the preparation of a calcium glycinate solution followed by the introduction of acetylsalicylic acid.



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